

Solubility of "4-Acetamido-2-aminobenzenesulfonic acid" in water and organic solvents

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Compound of Interest

Compound Name: 4-Acetamido-2-aminobenzenesulfonic acid

Cat. No.: B042591

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The Solubility Profile of 4-Acetamido-2-aminobenzenesulfonic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current understanding of the solubility of **4-Acetamido-2-aminobenzenesulfonic acid** (CAS No. 88-64-2), a key intermediate in the synthesis of various dyes. Due to a notable lack of quantitative data in publicly available literature, this document summarizes the existing qualitative information and presents generalized experimental protocols for solubility determination. This guide aims to be a valuable resource for professionals working with this compound, highlighting the data gaps and providing methodologies for its characterization.

Introduction

4-Acetamido-2-aminobenzenesulfonic acid is an aromatic organic compound containing acetamido, amino, and sulfonic acid functional groups. These groups are anticipated to influence its solubility in various solvents. The presence of the polar sulfonic acid and amino groups suggests potential for aqueous solubility, while the acetamido and benzene ring

components may contribute to solubility in organic solvents. This compound is recognized primarily as a crucial intermediate in the manufacture of certain reactive dyes, including C.I. Reactive Orange 107. A thorough understanding of its solubility is essential for optimizing reaction conditions, purification processes, and formulation development.

Solubility Data

A comprehensive search of scientific literature and chemical databases reveals a significant lack of quantitative solubility data for **4-Acetamido-2-aminobenzenesulfonic acid**. The available information is primarily qualitative.

Table 1: Qualitative Solubility of **4-Acetamido-2-aminobenzenesulfonic acid**

Solvent	Solubility	Source
Water	Soluble	[1]
Alcohol	Soluble	[1]

It is important to note that the term "soluble" is not quantitatively defined in the cited source. Further experimental investigation is required to determine the precise solubility in these and other solvents at various temperatures.

Factors Influencing Solubility

The solubility of **4-Acetamido-2-aminobenzenesulfonic acid** is expected to be influenced by several factors:

- **pH:** The presence of both an acidic sulfonic acid group and a basic amino group means that the net charge of the molecule will change with pH. This will significantly impact its interaction with polar solvents like water.
- **Temperature:** Generally, the solubility of solid compounds in liquid solvents increases with temperature.
- **Solvent Polarity:** The molecule possesses both polar (sulfonic acid, amino, acetamido) and non-polar (benzene ring) regions, suggesting a complex solubility profile across solvents of

varying polarities.

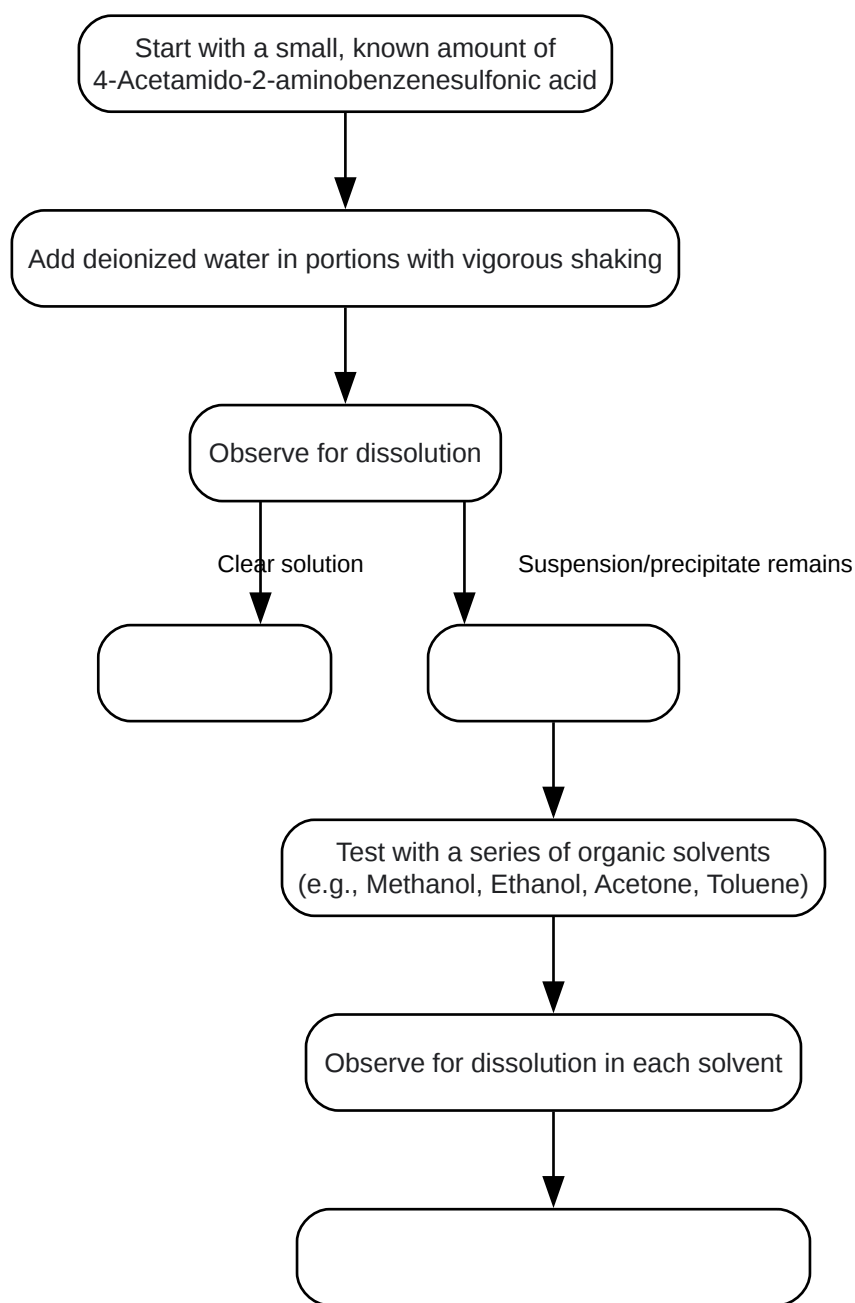
Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **4-Acetamido-2-aminobenzenesulfonic acid** are not available, standard methodologies can be employed. The following sections outline general procedures for qualitative and quantitative solubility analysis.

Qualitative Solubility Assessment

A straightforward approach to determine the solubility class of a compound involves testing its solubility in a range of common solvents.

Experimental Workflow for Qualitative Solubility Testing



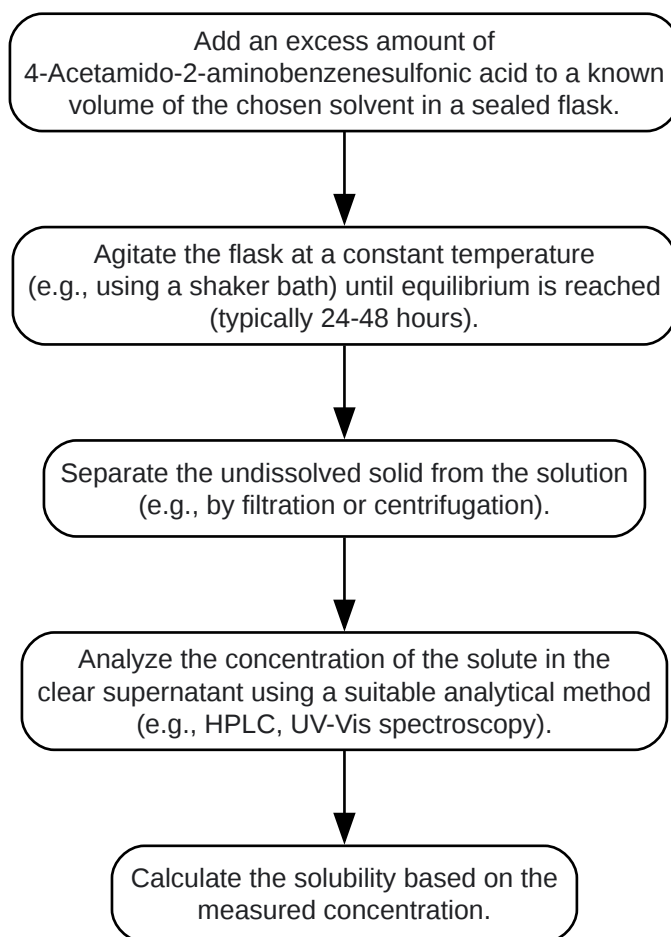
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Caption: A general workflow for the qualitative determination of solubility in water and various organic solvents.

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound in a specific solvent at a given temperature.

Experimental Workflow for Quantitative Solubility Determination (Shake-Flask Method)



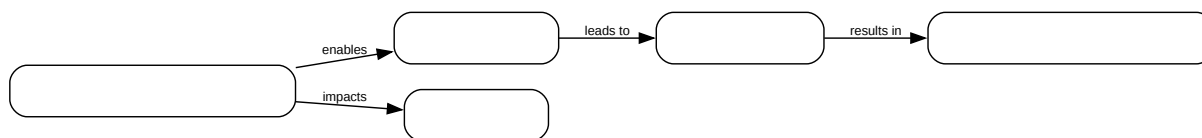
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Caption: The standard shake-flask method for quantitative solubility measurement.

Logical Relationships in Application

The primary documented application of **4-Acetamido-2-aminobenzenesulfonic acid** is as a dye intermediate. Its solubility is a critical parameter in the synthesis process.

Logical Relationship in Dye Synthesis



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Caption: The relationship between the solubility of the intermediate and the efficiency of the dye synthesis process.

Conclusion and Future Work

This guide consolidates the limited available information on the solubility of **4-Acetamido-2-aminobenzenesulfonic acid**. The data clearly indicates that while it is qualitatively known to be soluble in water and alcohol, there is a pressing need for quantitative studies to determine its solubility profile across a range of solvents and conditions. Researchers and professionals in drug development and chemical synthesis are encouraged to perform such studies to facilitate the use and application of this important chemical intermediate. The experimental protocols outlined herein provide a foundation for such investigations.

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References

- 1. industrialchemistry.org [industrialchemistry.org]
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